

A Technical Guide to 4-(Bromomethyl)benzaldehyde for the Research Community

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Compound of Interest

Compound Name: **4-(Bromomethyl)benzaldehyde**

Cat. No.: **B112711**

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An in-depth examination of the commercial availability, synthesis, and applications of a key reagent in pharmaceutical and materials science research.

For researchers, scientists, and professionals in drug development, the accessibility and purity of starting materials are critical for the success of their work. **4-(Bromomethyl)benzaldehyde**, a versatile bifunctional molecule, serves as a crucial building block in the synthesis of a wide array of complex organic molecules. This technical guide provides a comprehensive overview of its commercial availability from various suppliers, detailed experimental protocols for its synthesis and purification, and its applications in contemporary research.

Commercial Availability and Supplier Overview

4-(Bromomethyl)benzaldehyde is readily available from a multitude of chemical suppliers, catering to a range of research and development needs, from small-scale laboratory work to bulk manufacturing. Purity levels for the commercially available product are typically high, generally ranging from 96% to 98%. The compound is sold in various quantities, from milligrams to kilograms, with pricing being competitive among suppliers.

A summary of prominent suppliers and their offerings is presented in the table below to facilitate easy comparison for procurement purposes.

Supplier	Purity	Available Quantities	Additional Information
Apollo Scientific	96%	1g, 5g, 10g, 25g, 100g	Also known as 4-Formylbenzyl bromide. [1]
Biosynth	Not specified	2g, 5g	Storage at <-15°C is recommended. [2]
Synthonix	97%	250mg, 1g, 5g	Considered Dangerous Goods for shipping. [3]
CymitQuimica	96%	1g, 5g, 10g, 25g, 100g	Product intended for laboratory use only. [4]
Sigma-Aldrich	97%	Various	Recommends refrigerator storage.
MOLBASE	95% - 98%	1g to 25kg	A platform with multiple suppliers from China. [5]
Benchchem	Not specified	Inquire for details	For research use only. [6]

Physicochemical Properties and Safety Data

Understanding the properties and handling requirements of **4-(Bromomethyl)benzaldehyde** is paramount for its safe and effective use in the laboratory.

Property	Value
CAS Number	51359-78-5
Molecular Formula	C ₈ H ₇ BrO
Molecular Weight	199.04 g/mol [2]
Melting Point	95-100 °C [1] [2]
Appearance	Pale lemon crystalline powder [4]

Safety Information: **4-(Bromomethyl)benzaldehyde** is classified as a hazardous substance. It is harmful if swallowed or inhaled and causes severe skin burns and eye damage. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times when handling this chemical. All work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Synthetic and Purification Protocols

While commercially available, understanding the synthesis of **4-(Bromomethyl)benzaldehyde** can be beneficial for researchers. A common synthetic route involves the radical bromination of p-tolualdehyde.

Experimental Protocol: Synthesis via Radical Bromination

This protocol describes the synthesis of **4-(Bromomethyl)benzaldehyde** from p-tolualdehyde using N-bromosuccinimide (NBS) as the bromine source and a radical initiator.

Materials:

- p-Tolualdehyde
- N-Bromosuccinimide (NBS)
- Benzoyl peroxide (BPO) or Azobisisobutyronitrile (AIBN)

- Carbon tetrachloride (CCl_4) or other suitable solvent
- Sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Hexane
- Ethyl acetate

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve p-tolualdehyde in CCl_4 .
- Add NBS and the radical initiator (BPO or AIBN) to the solution.
- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove the succinimide byproduct.
- Wash the filtrate with a saturated NaHCO_3 solution, followed by brine.
- Dry the organic layer over anhydrous MgSO_4 .
- Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.

Experimental Protocol: Purification by Recrystallization

The crude **4-(Bromomethyl)benzaldehyde** can be purified by recrystallization to obtain a product of high purity.

Procedure:

- Dissolve the crude product in a minimal amount of a hot solvent mixture, such as hexane/ethyl acetate.
- Allow the solution to cool slowly to room temperature, and then place it in an ice bath to facilitate crystal formation.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the purified crystals under vacuum.

The purity of the final product should be confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and melting point determination.

Logical Workflow for Procurement and Utilization

The following diagram illustrates a typical workflow for a research entity to procure and utilize **4-(Bromomethyl)benzaldehyde** in a research project.

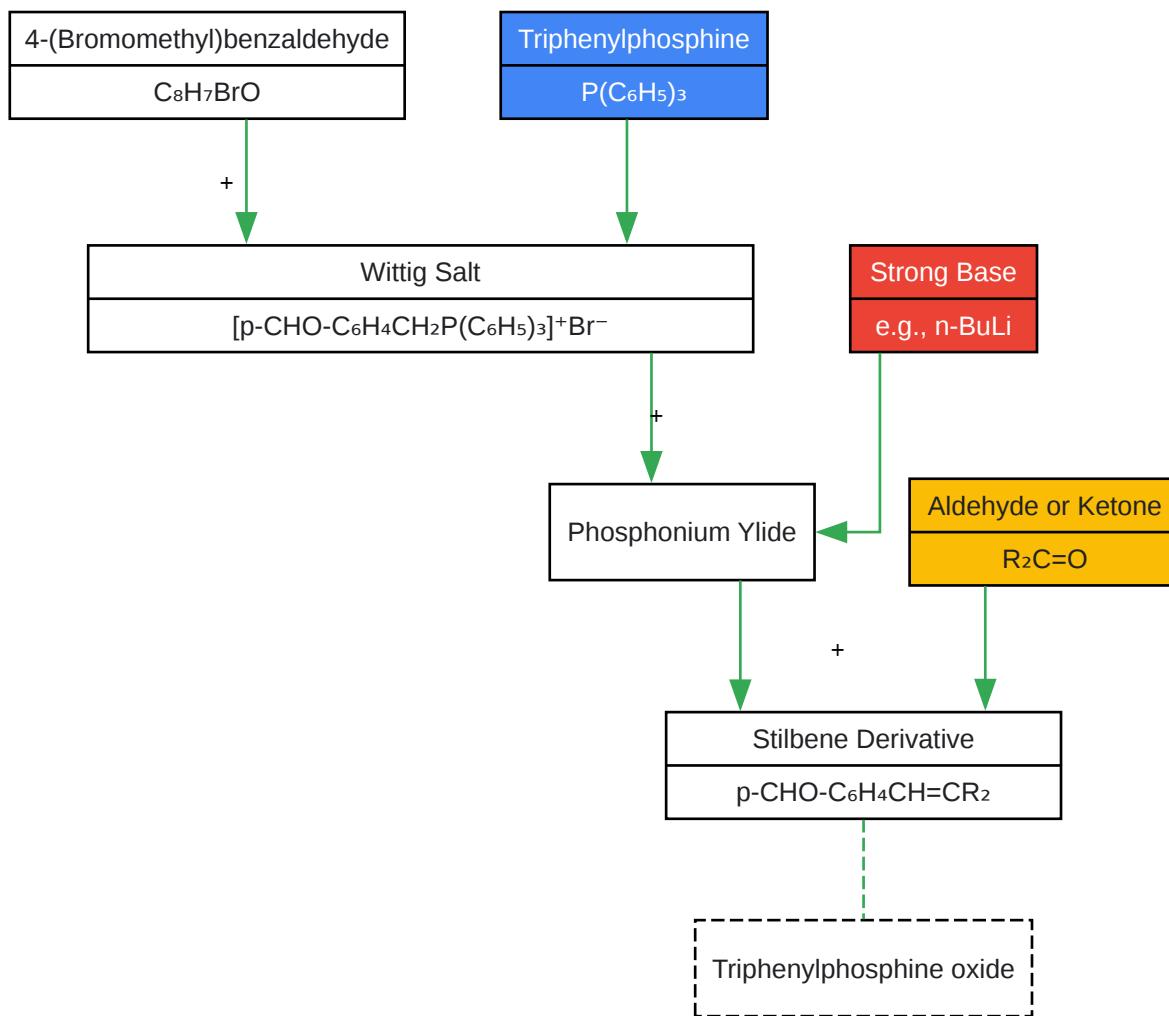


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Procurement and Research Workflow

Common Reaction Pathway: Wittig Reaction

4-(Bromomethyl)benzaldehyde is a valuable substrate for various organic transformations. One of its key applications is in the Wittig reaction to form stilbene derivatives, which are important motifs in many biologically active compounds and functional materials.



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Wittig Reaction Pathway

In conclusion, **4-(Bromomethyl)benzaldehyde** is a commercially accessible and highly useful reagent for the scientific research community. Its versatile reactivity, particularly the presence of both an aldehyde and a bromomethyl group, allows for its incorporation into a wide range of molecular architectures. By understanding its commercial landscape, safe handling procedures, and synthetic utility, researchers can effectively leverage this compound to advance their scientific endeavors.

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